

4-(4-Chlorobutyl)pyridine hydrochloride physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Chlorobutyl)pyridine
hydrochloride

Cat. No.: B186761

[Get Quote](#)

An In-depth Technical Guide to 4-(4-Chlorobutyl)pyridine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-(4-Chlorobutyl)pyridine hydrochloride**, a key intermediate in pharmaceutical synthesis. This document includes tabulated quantitative data, detailed experimental protocols, and visualizations to support research and development activities.

Core Physical and Chemical Properties

4-(4-Chlorobutyl)pyridine hydrochloride is a white crystalline powder. It is soluble in water, alcohol, and ether. The following tables summarize its key physical and chemical properties.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	149463-65-0	[1]
Molecular Formula	C ₉ H ₁₃ Cl ₂ N	[2][3]
Molecular Weight	206.11 g/mol	[2]
Appearance	White crystalline powder	[1]
Melting Point	~125 °C	
Boiling Point	311.1 °C at 760 mmHg	[3]
Density	~1.03 g/cm ³	
Solubility	Soluble in water, alcohol, and ether	

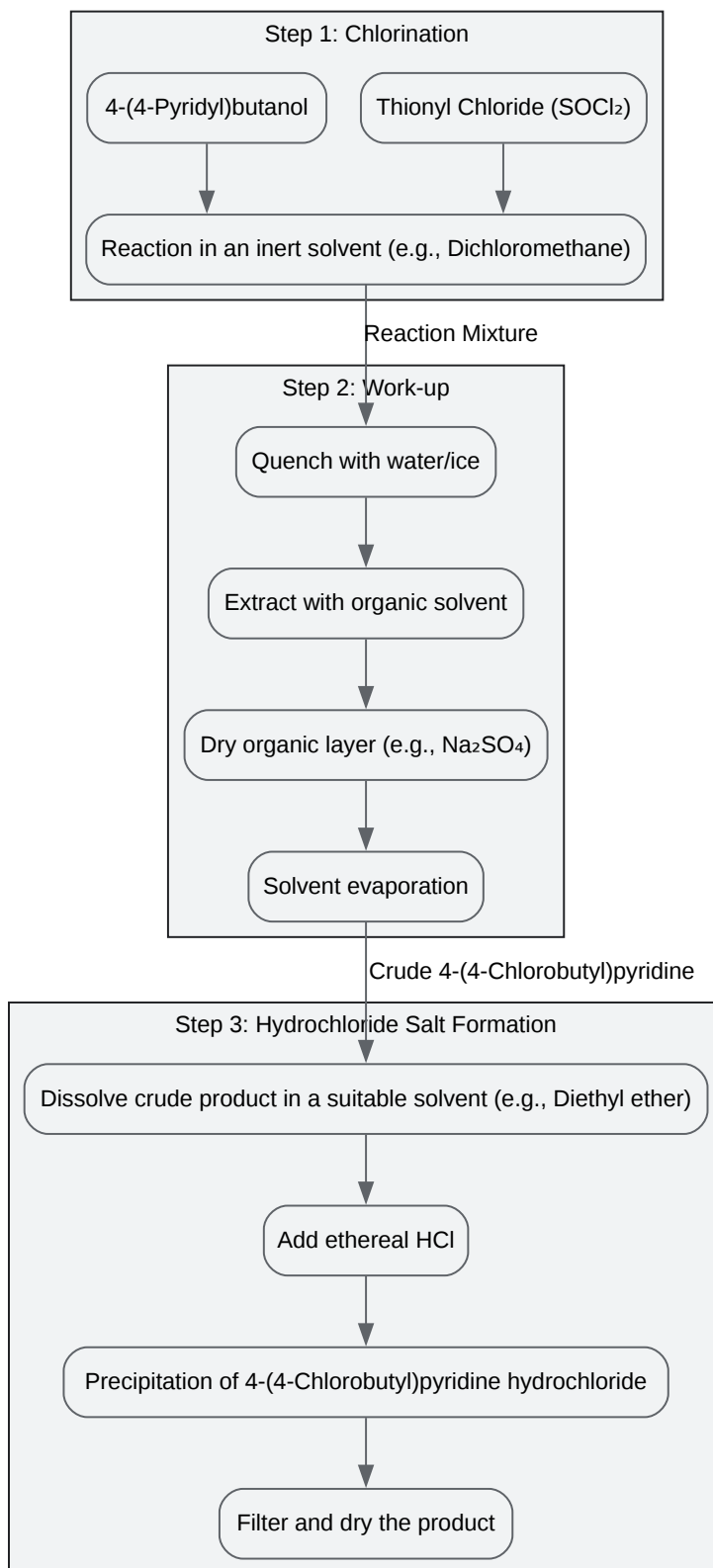
Table 2: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	4-(4-chlorobutyl)pyridine;hydrochloride	[2]
InChI	InChI=1S/C9H12ClN.ClH/c10-6-2-1-3-9-4-7-11-8-5-9;/h4-5,7-8H,1-3,6H2;1H	[2]
InChIKey	CIPSBYICMDRGKQ-UHFFFAOYSA-N	[2]
Canonical SMILES	C1=CN=CC=C1CCCCCl.Cl	[2]

Synthesis and Experimental Protocols

The synthesis of **4-(4-Chlorobutyl)pyridine hydrochloride** can be achieved through the reaction of 4-(4-pyridyl)butanol with a chlorinating agent, followed by treatment with hydrochloric acid. A general experimental protocol is outlined below.

Experimental Workflow: Synthesis of 4-(4-Chlorobutyl)pyridine Hydrochloride



[Click to download full resolution via product page](#)

Caption: A general workflow for the synthesis of **4-(4-Chlorobutyl)pyridine hydrochloride**.

Detailed Experimental Protocol

Materials:

- 4-(4-Pyridyl)butanol
- Thionyl chloride (SOCl_2)
- Dichloromethane (DCM), anhydrous
- Diethyl ether, anhydrous
- Hydrochloric acid (concentrated)
- Sodium bicarbonate (NaHCO_3), saturated solution
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and equipment

Procedure:

- **Chlorination:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under a nitrogen atmosphere, dissolve 4-(4-pyridyl)butanol in anhydrous dichloromethane. Cool the solution to $0\text{ }^\circ\text{C}$ in an ice bath. Slowly add thionyl chloride dropwise to the stirred solution. After the addition is complete, allow the reaction mixture to warm to room temperature and then reflux for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature and carefully pour it over crushed ice. Neutralize the excess acid by the slow addition of a saturated sodium bicarbonate solution until the effervescence ceases. Separate the organic layer, and

extract the aqueous layer with dichloromethane. Combine the organic extracts, wash with brine, and dry over anhydrous sodium sulfate.

- **Purification (Free Base):** Filter the drying agent and evaporate the solvent under reduced pressure to obtain the crude 4-(4-chlorobutyl)pyridine. The crude product can be purified by column chromatography on silica gel if necessary.
- **Hydrochloride Salt Formation:** Dissolve the purified 4-(4-chlorobutyl)pyridine in anhydrous diethyl ether. While stirring, add a solution of hydrochloric acid in diethyl ether (ethereal HCl) dropwise. The hydrochloride salt will precipitate out of the solution.
- **Isolation:** Collect the precipitate by vacuum filtration, wash with cold diethyl ether, and dry under vacuum to yield **4-(4-chlorobutyl)pyridine hydrochloride** as a white solid.

Spectral Data (Predicted)

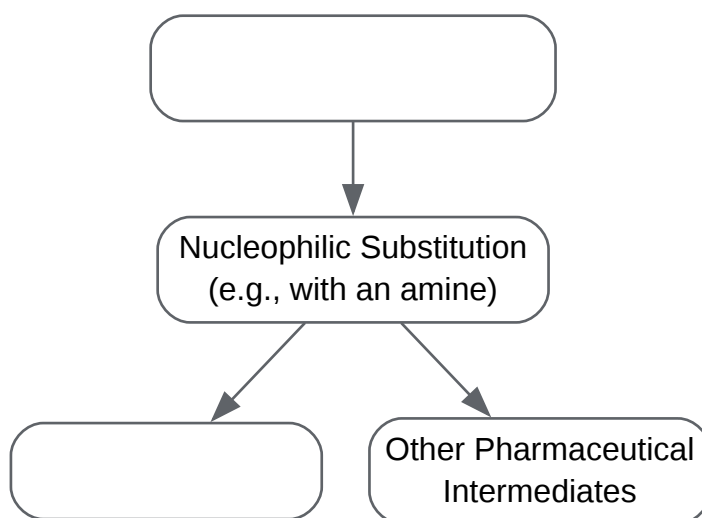
As experimental spectral data is not readily available, predicted spectra and an analysis of expected signals are provided below. These predictions are based on established principles and data from similar chemical structures.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum is predicted to show distinct signals for the pyridine ring protons and the butyl chain protons.

Predicted ¹ H NMR Chemical Shifts (ppm)					
Pyridine H (α to N ⁺): ~8.5-8.8 (d)	Pyridine H (β to N ⁺): ~7.9-8.2 (d)	CH ₂ (α to pyridine): ~2.8-3.0 (t)	CH ₂ (β to pyridine): ~1.8-2.0 (m)	CH ₂ (γ to pyridine): ~1.9-2.1 (m)	CH ₂ (δ to pyridine, α to Cl): ~3.6-3.8 (t)

Predicted ¹³ C NMR Chemical Shifts (ppm)						
Pyridine C (α to N ⁺): ~150-155	Pyridine C (β to N ⁺): ~125-130	Pyridine C (γ to N ⁺ , attached to butyl): ~155-160	CH ₂ (α to pyridine): ~34-38	CH ₂ (β to pyridine): ~28-32	CH ₂ (γ to pyridine): ~30-34	CH ₂ (δ to pyridine, α to Cl): ~44-48



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinno.com [nbinno.com]
- 2. 4-(4-Chlorobutyl)pyridine hydrochloride | C₉H₁₃Cl₂N | CID 19766757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-(4-Chlorobutyl)pyridine hydrochloride | CAS#:149463-65-0 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [4-(4-Chlorobutyl)pyridine hydrochloride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186761#4-4-chlorobutyl-pyridine-hydrochloride-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com